Using N-(3-methylphenyl)-4-nitrobenzamide as a chemical intermediate

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Compound of Interest

Compound Name:	*Benzamide, N-(3-methylphenyl)-4-nitro-*
Cat. No.:	*B11687020*

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Application Note: N-(3-methylphenyl)-4-nitrobenzamide as a Strategic Intermediate in Diaryl Urea Synthesis

Abstract

This technical guide outlines the utility of N-(3-methylphenyl)-4-nitrobenzamide (CAS: 56242-85-4) as a high-purity scaffold for the synthesis of 4-amino-N-(3-methylphenyl)benzamide, a critical precursor in the development of kinase inhibitors and azo-pigments. Unlike generic nitro-reduction protocols, this guide focuses on a chemoselective Iron/Ammonium Chloride (Fe/NH_4Cl) reduction pathway that preserves amide integrity while delivering high yields. We further demonstrate the intermediate's value by detailing its downstream conversion into a diaryl urea, a pharmacophore common in oncology therapeutics (e.g., Sorafenib analogs).

Introduction & Chemical Identity

N-(3-methylphenyl)-4-nitrobenzamide serves as a robust "masked" aniline. The nitro group provides stability during initial coupling reactions, protecting the nitrogen until the amine functionality is required. Its structural core—a benzamide bridge connecting two aryl rings—is a

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privileged scaffold in medicinal chemistry, offering hydrogen-bonding donors and acceptors essential for protein-ligand interactions.

Physicochemical Profile:

Property	Specification
Chemical Name	N-(3-methylphenyl)-4-nitrobenzamide
Synonyms	4-nitro-N-m-tolylbenzamide; 4'-Nitro-3-methylbenzanilide
CAS Number	56242-85-4
Molecular Formula	$C_{14}H_{12}N_2O_3$
Molecular Weight	256.26 g/mol
Appearance	Pale yellow to off-white crystalline solid
Melting Point	162–165 °C (Lit.)
Solubility	Soluble in DMSO, DMF, hot Ethanol; Insoluble in Water

Strategic Reaction Pathways

The utility of this intermediate lies in its controlled reduction. The following flowchart illustrates the transformation from the nitro-precursor to the active amine and its subsequent functionalization.

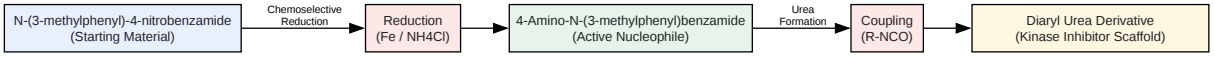

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Figure 1: Synthetic workflow transforming the nitro-intermediate into a functionalized pharmacophore.

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Protocol A: Chemoselective Reduction to 4-Amino-N-(3-methylphenyl)benzamide

Rationale: While catalytic hydrogenation (H_2/Pd-C) is common, it poses risks of over-reduction or halogen displacement if the scaffold is further substituted. The Fe/NH_4Cl method is selected here for its operational simplicity, high chemoselectivity, and tolerance of the amide bond.

Materials:

- N-(3-methylphenyl)-4-nitrobenzamide (10 mmol, 2.56 g)
- Iron powder (325 mesh, 5 eq, 2.8 g)
- Ammonium Chloride (NH_4Cl, 5 eq, 2.7 g)
- Ethanol (40 mL)
- Water (10 mL)
- Ethyl Acetate (for extraction)

Step-by-Step Procedure:

- Preparation: In a 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, suspend the N-(3-methylphenyl)-4-nitrobenzamide in Ethanol (40 mL).
- Activation: Add Water (10 mL) and Ammonium Chloride. Stir vigorously at room temperature for 5 minutes.
- Reduction: Add Iron powder in a single portion.
- Reflux: Heat the mixture to reflux (approx. 80°C) with vigorous stirring.
  - Observation: The yellow suspension will darken to rust-brown/black as iron oxidizes.
  - Time: Monitor by TLC (50% EtOAc/Hexane) or HPLC. Complete conversion typically occurs within 2–4 hours.

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- Workup (Hot Filtration): While still hot, filter the mixture through a Celite pad to remove iron oxides. Wash the pad with hot Ethanol (2 x 10 mL).
- Isolation: Concentrate the filtrate under reduced pressure to remove Ethanol. The product often precipitates upon cooling the remaining aqueous residue.
  - Extraction: If oiling occurs, extract with Ethyl Acetate (3 x 30 mL), dry over Na_2SO_4, and concentrate.
- Purification: Recrystallize from Ethanol/Water if necessary.

Expected Yield: 85–92% Product Identity: 4-amino-N-(3-methylphenyl)benzamide (White to pale beige solid).

Protocol B: Synthesis of Diaryl Urea (Downstream Application)

Context: The amino group generated in Protocol A is a versatile nucleophile. This protocol demonstrates its reaction with phenyl isocyanate to form a urea linkage, a classic motif in drug discovery (e.g., Sorafenib, Regorafenib).

Materials:

- 4-Amino-N-(3-methylphenyl)benzamide (Product from Protocol A, 1.0 mmol)
- Phenyl Isocyanate (1.1 mmol)
- Dichloromethane (DCM) or THF (anhydrous, 10 mL)

Procedure:

- Dissolve the amine (1.0 mmol) in anhydrous DCM (10 mL) under an inert atmosphere (N_2).
- Add Phenyl Isocyanate (1.1 mmol) dropwise at 0°C.
- Allow the reaction to warm to room temperature and stir for 4–12 hours.

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- Isolation: The urea product typically precipitates out of the DCM solution. Filter the solid and wash with cold DCM (2 x 5 mL) to remove unreacted isocyanate.
- Drying: Vacuum dry at 40°C.

Analytical Validation (Self-Validating System)

To ensure protocol success, compare your results against these standard parameters.

Technique	Parameter	Expected Result
HPLC	Retention Time	Nitro precursor elutes later than the Amine product on C18 (Reverse Phase) due to higher lipophilicity.
IR Spectroscopy	Nitro Stretch	Disappearance of strong bands at 1520 cm^{-1} and 1345 cm^{-1} (NO_2).
IR Spectroscopy	Amine Stretch	Appearance of double spike at 3300–3450 cm^{-1} (NH_2).
1H NMR	Chemical Shift	Upfield shift of benzoyl protons adjacent to the functional group (Nitro-H to Amino-H) from ~8.3 ppm to ~6.6 ppm.

Safety & Handling

- Nitroaromatics: Potentially mutagenic. Handle with gloves and use a fume hood.
- Iron Waste: The iron oxide residue is pyrophoric if dried completely in air immediately after filtration. Keep wet with water and dispose of in a dedicated solid waste container.
- Isocyanates: Potent sensitizers and lachrymators. Avoid inhalation.

References

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